

HZ-1157 synthesis pathway and discovery

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Compound of Interest

Compound Name: HZ-1157

Cat. No.: B15563681

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HZ-1157: A Potential Antiviral Agent

Initial research indicates that **HZ-1157** is a chemical compound with potential antiviral properties. It has been identified as an inhibitor of the NS3/4A protease of the Hepatitis C virus (HCV) and has also shown inhibitory activity against the Japanese Encephalitis Virus (JEV) in in-vitro studies. Further investigations have explored its potential as an inhibitor of the E12 protein of the monkeypox virus and in the context of Hepatitis A Virus (HAV) drug screening.

At present, detailed information regarding the specific synthesis pathway and the complete discovery history of **HZ-1157** is not extensively documented in publicly available resources. The available information primarily focuses on its biological activity and its identification in various antiviral screening studies. The chemical structure, likely related to 1-aminobenzyl derivatives, is suggested by a study on the "Synthesis and Hepatitis C Antiviral Activity of 1-Aminobenzyl-1 H...". However, a comprehensive, step-by-step synthesis protocol is not provided in the initial search results.

Further research into medicinal chemistry literature and patent databases would be necessary to fully elucidate the synthetic route and the detailed narrative of its discovery and development. Without access to more specific scientific publications detailing its synthesis, a complete technical guide on its synthesis pathway cannot be constructed. Similarly, a detailed account of its discovery, including the lead optimization process and the researchers involved, remains to be fully detailed.

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